

Safety data sheet and handling precautions for Benzyltriphenylphosphonium chloride

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Compound of Interest

Compound Name: *Benzyltriphenylphosphonium chloride*

Cat. No.: *B094815*

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A Technical Guide to the Safe Handling of Benzyltriphenylphosphonium Chloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyltriphenylphosphonium chloride (BTPPC) is a quaternary phosphonium salt widely utilized in organic synthesis. It serves as a key reagent in Wittig olefinations for the synthesis of trans-stilbenes and cinnamates, and also functions as a phase transfer catalyst.^[1] Its applications extend to the synthesis of various bioactive compounds and materials.^[1] However, BTPPC is a hazardous chemical that is fatal if swallowed or inhaled and toxic in contact with skin.^{[2][3][4]} This guide provides a comprehensive overview of its safety data, handling precautions, and emergency procedures to ensure its safe use in a laboratory setting.

Chemical Identification

Proper identification is the first step in chemical safety. Key identifiers for **Benzyltriphenylphosphonium chloride** are summarized below.

Identifier	Value	Reference
Chemical Name	Benzyltriphenylphosphonium chloride	[2] [3] [5]
Synonyms	BTPPC, Triphenyl(phenylmethyl)phosphonium chloride, (Phenylmethyl)triphenylphosphonium chloride	[3] [6]
CAS Number	1100-88-5	[2] [3] [5]
Molecular Formula	C ₂₅ H ₂₂ ClP	[5] [7] [8]
Molecular Weight	388.87 g/mol	[5] [8]
Appearance	White to off-white powder/solid	[1] [7]

Hazard Identification and Classification

Benzyltriphenylphosphonium chloride is classified as hazardous under the Globally Harmonized System (GHS). The signal word for this chemical is "Danger".[\[2\]](#)[\[3\]](#)[\[5\]](#)

GHS Hazard Classification

The following table details the GHS classifications for this substance.

Hazard Class	Category	Reference
Acute Toxicity, Oral	Category 2	[2] [3] [7]
Acute Toxicity, Inhalation	Category 2	[2] [3] [7]
Acute Toxicity, Dermal	Category 3	[2]
Serious Eye Damage/Irritation	Category 1 / 2A	[2] [3] [7]
Skin Corrosion/Irritation	Category 2	[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory System)	[2] [3]
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	[3] [7]
Acute Aquatic Toxicity	Category 1 / 2	[2] [7]
Chronic Aquatic Toxicity	Category 1 / 2	[2] [7]

Key Hazard (H) and Precautionary (P) Statements

Understanding these statements is critical for safe handling.

Type	Code	Statement	Reference
Hazard	H300+H330	Fatal if swallowed or if inhaled.	[2] [4]
H311	Toxic in contact with skin.	[2]	
H315	Causes skin irritation.	[2]	
H318/H319	Causes serious eye damage/irritation.	[2] [3] [4]	
H335	May cause respiratory irritation.	[2] [3] [4]	
H372	Causes damage to organs through prolonged or repeated exposure.	[4]	
H410/H411	Very toxic/toxic to aquatic life with long lasting effects.	[2]	
Precautionary	P260	Do not breathe dust.	[2] [4]
P264	Wash skin thoroughly after handling.	[2] [4]	
P270	Do not eat, drink or smoke when using this product.	[2] [4]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[2] [9]	
P284	Wear respiratory protection.	[2] [4]	

P301+P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.	[2][4]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[10]
P405	Store locked up.	[2][4][10]
P501	Dispose of contents/container to an approved waste disposal plant.	[2][4][10]

Physical, Chemical, and Toxicological Properties

Physical and Chemical Data

Property	Value	Reference
Melting Point	≥300 °C (decomposes)	[11]
Flash Point	>300 °C (>572 °F)	[3]
Water Solubility	Soluble	[1][12]
Stability	Stable under recommended storage conditions. Hygroscopic and light sensitive.	[1][2][3][7]
Incompatibilities	Strong oxidizing agents, bases.	[2][3][7]
Hazardous Decomposition Products	Carbon oxides (CO, CO ₂), hydrogen chloride gas, oxides of phosphorus, phosphine.	[2][3][7][13]

Acute Toxicity Data

Route	Species	Value	Reference
LD50 Oral	Rat	43 mg/kg	[2][14]
LC50 Inhalation	Rat	0.13 mg/L (4 h)	[2]

Experimental and Handling Protocols

Strict adherence to handling and storage protocols is mandatory to mitigate the significant risks associated with BTPPC.

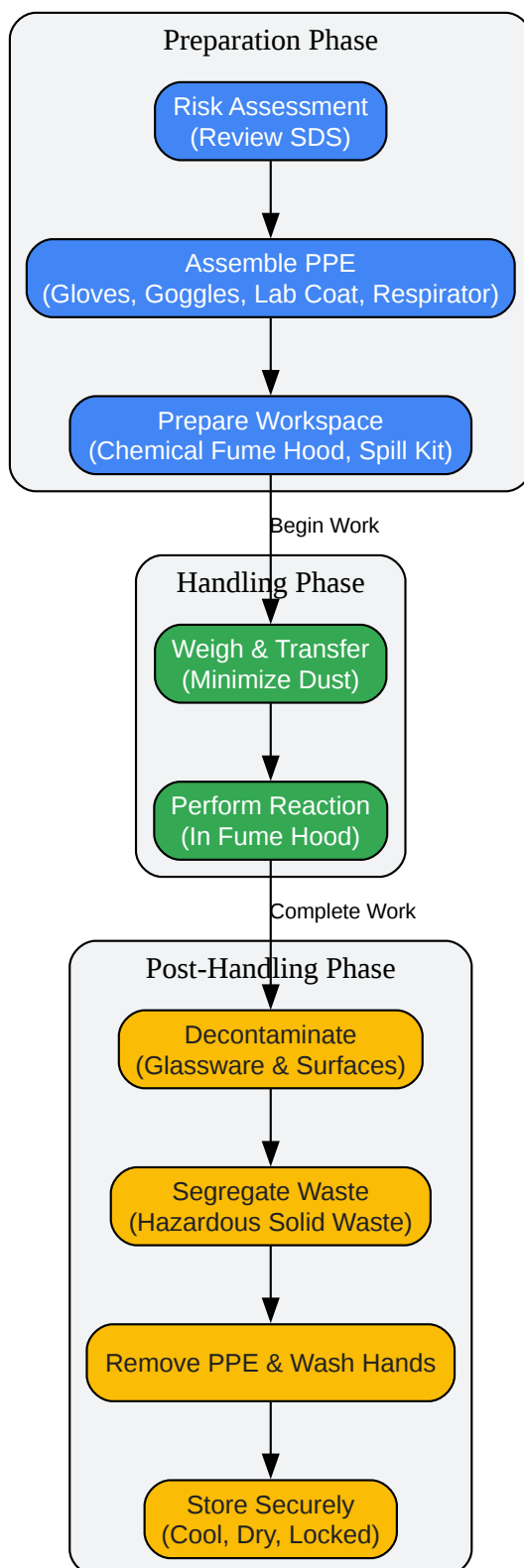
Safe Handling Protocol

- Engineering Controls: Always handle **Benzyltriphenylphosphonium chloride** inside a certified chemical fume hood to keep airborne concentrations low.[2][3] Ensure that a safety shower and an eyewash fountain are readily accessible and in close proximity to the workstation.[2][3]
- Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in Section 5.
- Procedural Discipline:
 - Avoid all contact with skin, eyes, and personal clothing.[2][5]
 - Avoid the formation and inhalation of dust.[5] Minimize dust generation during transfer and weighing.[2]
 - Do not eat, drink, or smoke in the handling area.[2][10]
 - Wash hands and face thoroughly after handling the substance and before breaks.[2]
 - Keep the container tightly closed when not in use.[2][5]

Storage Protocol

- Store in a tightly closed, properly labeled container.[2][5]

- Keep in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents and bases.[\[2\]](#)[\[3\]](#)
- The substance is hygroscopic; protect from moisture.[\[3\]](#)[\[5\]](#)[\[14\]](#) It is also light-sensitive.[\[3\]](#)[\[7\]](#)
- The storage area should be secure and accessible only to authorized personnel ("Store locked up").[\[2\]](#)[\[10\]](#)



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Caption: Workflow for the safe handling of **Benzyltriphenylphosphonium chloride**.

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls are the primary method of exposure reduction, supplemented by mandatory PPE.

Control Type	Specifications	Reference
Engineering Controls	Handle exclusively in a chemical fume hood. Use adequate general and local exhaust ventilation.	[2] [3] [5]
Eye/Face Protection	Wear chemical splash-resistant safety goggles or a face shield. Equipment should be approved under standards like OSHA 29 CFR 1910.133 or EU EN166.	[2] [5] [10] [15]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. Select glove material based on chemical resistance and duration of use.	[2] [5] [10] [15]
Respiratory Protection	For operations likely to generate dust, use a NIOSH/MSHA or European Standard EN 149 approved respirator. A full-face particle respirator (N100 or P3) or a supplied-air respirator may be necessary depending on the exposure risk.	[3] [5] [10]

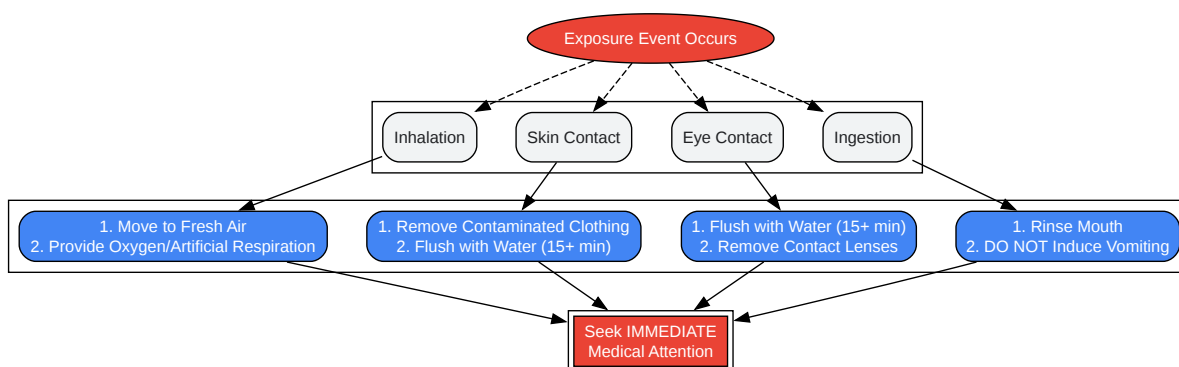
Emergency and First-Aid Procedures

Immediate and appropriate action is critical in the event of any exposure. Medical attention is required in all cases of exposure.[3]

First-Aid Protocol by Route of Exposure

- General Advice: Remove the victim from the dangerous area. Show this safety data sheet to the attending physician.[2][3]
- Inhalation:
 - Move the person to fresh air immediately.[2][15]
 - If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration (do not use the mouth-to-mouth method).[2][3][10]
 - Seek immediate medical attention.[2][3]
- Skin Contact:
 - Immediately remove all contaminated clothing and shoes.[2][9]
 - Flush the skin with running water for at least 15 minutes.[2][3][15]
 - Seek immediate medical attention.[2][3]
- Eye Contact:
 - Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[2][3][15]
 - Remove contact lenses if present and easy to do so. Continue rinsing.[2][9]
 - Seek immediate medical attention.[2][3]
- Ingestion:
 - Do NOT induce vomiting.[2][3]

- Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person.[2][5]
- Seek immediate medical attention.[2][3]



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Caption: Emergency first-aid response flowchart for exposure incidents.

Accidental Release and Disposal Procedures

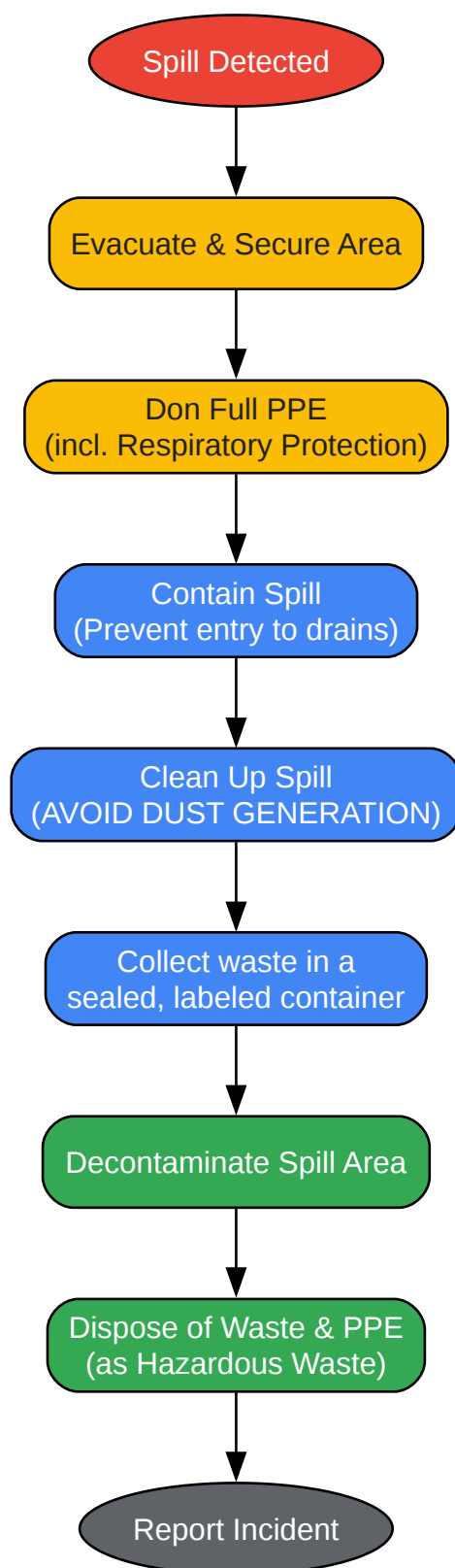
Accidental Release (Spill) Protocol

- Evacuate: Keep unprotected personnel away and upwind of the spill.[3][5]
- Ventilate: Ensure adequate ventilation in the spill area.[3][5]
- Contain: Prevent the substance from entering drains, surface water, or the ground water system.[3][5]
- Protect: Wear full personal protective equipment, including respiratory protection, during cleanup.[3][5]

- Clean-up:
 - Avoid generating dust.[\[3\]](#)[\[5\]](#)
 - Carefully sweep up, vacuum, or absorb the material with an inert substance.[\[2\]](#)[\[3\]](#)
 - Place the collected material into a suitable, closed, and labeled container for hazardous waste disposal.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Decontaminate: Clean the affected area once the material has been removed.

Waste Disposal Protocol

- Disposal must be conducted by a licensed professional waste disposal company.[\[5\]](#)
- The chemical is classified as hazardous waste. Generators must consult federal, state, and local regulations to ensure complete and accurate classification and disposal.[\[2\]](#)
- Do not dispose of the material into the environment, drains, or sewer systems.[\[5\]](#)
- Contaminated packaging should be treated as unused product and disposed of as hazardous waste.[\[2\]](#)[\[5\]](#)



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Caption: Step-by-step procedure for responding to an accidental spill.

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